

Technical Guide to the Physical Characterization of 2-(Benzyloxy)-3-methylbenzonitrile

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Compound of Interest

Compound Name: 2-(Benzyloxy)-3-methylbenzonitrile

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Abstract: This technical guide provides a comprehensive overview of the methodologies for determining the primary physical characteristics of the novel organic compound, **2-(Benzyloxy)-3-methylbenzonitrile**. Due to the limited availability of experimental data for this specific molecule in public literature, this document focuses on the detailed experimental protocols for elucidating its physical properties, including melting point, boiling point, and solubility. Furthermore, this guide outlines the necessary safety precautions for handling substituted benzonitriles and presents a logical workflow for their physical characterization.

Introduction

2-(Benzyloxy)-3-methylbenzonitrile is an aromatic organic compound. As with any novel compound in a research and development setting, a thorough understanding of its physical properties is fundamental for its application, further synthesis, and formulation. This guide presents standardized, reliable laboratory procedures to determine these essential characteristics.

Predicted Physicochemical Properties

While experimental data is not available, some properties can be calculated based on the compound's structure.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₃ NO	Calculated
Molecular Weight	223.27 g/mol	Calculated
IUPAC Name	2-(benzyloxy)-3-methylbenzonitrile	-

Experimental Protocols for Physical Characterization

The following sections detail the standard laboratory procedures for determining the melting point, boiling point, and solubility of a solid organic compound such as **2-(Benzyloxy)-3-methylbenzonitrile**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, whereas a broad melting range at a depressed temperature often indicates the presence of impurities.^[1]

3.1.1. Method 1: Thiele Tube Method

This classic method utilizes a specialized glass tube designed to allow for uniform heating of an oil bath through convection currents.^{[2][3]}

- Apparatus:
 - Thiele tube
 - High-boiling point oil (e.g., mineral oil, silicone oil)
 - Thermometer (-10 to 360 °C)
 - Capillary tubes (sealed at one end)
 - Bunsen burner or other heat source

- Stand and clamp
- Procedure:
 - Sample Preparation: A small amount of the dry, finely powdered **2-(Benzyloxy)-3-methylbenzonitrile** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the solid to a height of 3-5 mm.[\[4\]](#)
 - Apparatus Setup: The capillary tube is attached to the thermometer using a rubber band or a small piece of tubing. The thermometer and attached capillary tube are inserted into the Thiele tube, ensuring the sample is level with the thermometer bulb.[\[3\]](#) The rubber band should remain above the oil level to prevent it from melting.[\[5\]](#)
 - Heating: The side arm of the Thiele tube is gently heated with a small flame.[\[1\]](#) The rate of heating should be slow, approximately 1-2°C per minute, as the temperature approaches the expected melting point.[\[1\]](#)
 - Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a transparent liquid is recorded as the end of the melting range.[\[2\]](#)[\[6\]](#)

3.1.2. Method 2: Digital Melting Point Apparatus

Modern melting point apparatuses offer a more controlled and often more accurate method for determining the melting point.[\[6\]](#)[\[7\]](#)

- Apparatus:
 - Digital melting point apparatus (e.g., Mel-Temp)
 - Capillary tubes
- Procedure:
 - Sample Preparation: The capillary tube is filled with the sample as described in the Thiele tube method.[\[6\]](#)
 - Apparatus Setup: The capillary tube is inserted into the sample holder of the apparatus.[\[6\]](#)

- Heating Program: A starting temperature approximately 15°C below the expected melting point is set. A slow ramp rate of 1-2°C per minute is programmed for the region around the expected melting point.^{[6][8]}
- Observation and Recording: The sample is observed through the magnifying eyepiece. The temperatures at the onset of melting and complete liquefaction are recorded to define the melting range.^{[1][6]}

Boiling Point Determination

Given that **2-(Benzyloxy)-3-methylbenzonitrile** is expected to be a solid at room temperature, its boiling point will be significantly higher. The following methods are suitable for determining the boiling point of high-boiling organic compounds.

3.2.1. Method: Distillation

Simple distillation can be used to determine the boiling point if a sufficient quantity of the substance (at least 5 mL) is available.^{[9][10]}

- Apparatus:
 - Distillation flask
 - Condenser
 - Receiving flask
 - Thermometer
 - Heating mantle or oil bath
 - Boiling chips
- Procedure:
 - The liquid sample and a few boiling chips are placed in the distillation flask.

- The apparatus is assembled for simple distillation. The thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.[\[10\]](#)
- The flask is heated gently.
- The temperature is recorded when the vapor temperature stabilizes during distillation. This stable temperature is the boiling point. The barometric pressure should also be recorded.
[\[10\]](#)

3.2.2. Method: Thiele Tube (for small quantities)

This method is adapted for determining the boiling point of small amounts of liquid.[\[5\]](#)[\[11\]](#)

- Apparatus:
 - Small test tube (fusion tube)
 - Capillary tube (sealed at one end)
 - Thiele tube with high-boiling point oil
 - Thermometer
 - Heat source
- Procedure:
 - A few drops of the molten sample are placed in the small test tube.
 - A capillary tube, with its sealed end up, is placed inside the test tube containing the liquid.
[\[11\]](#)
 - The test tube is attached to a thermometer and placed in a Thiele tube.
 - The Thiele tube is heated. As the liquid heats, air trapped in the capillary tube will bubble out.

- Heating is continued until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube.[\[5\]](#)
- The heat source is removed, and the apparatus is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point of the substance.[\[5\]](#)

Solubility Determination

A systematic approach to solubility testing can provide valuable information about the polarity and functional groups present in the molecule.[\[12\]](#)[\[13\]](#)

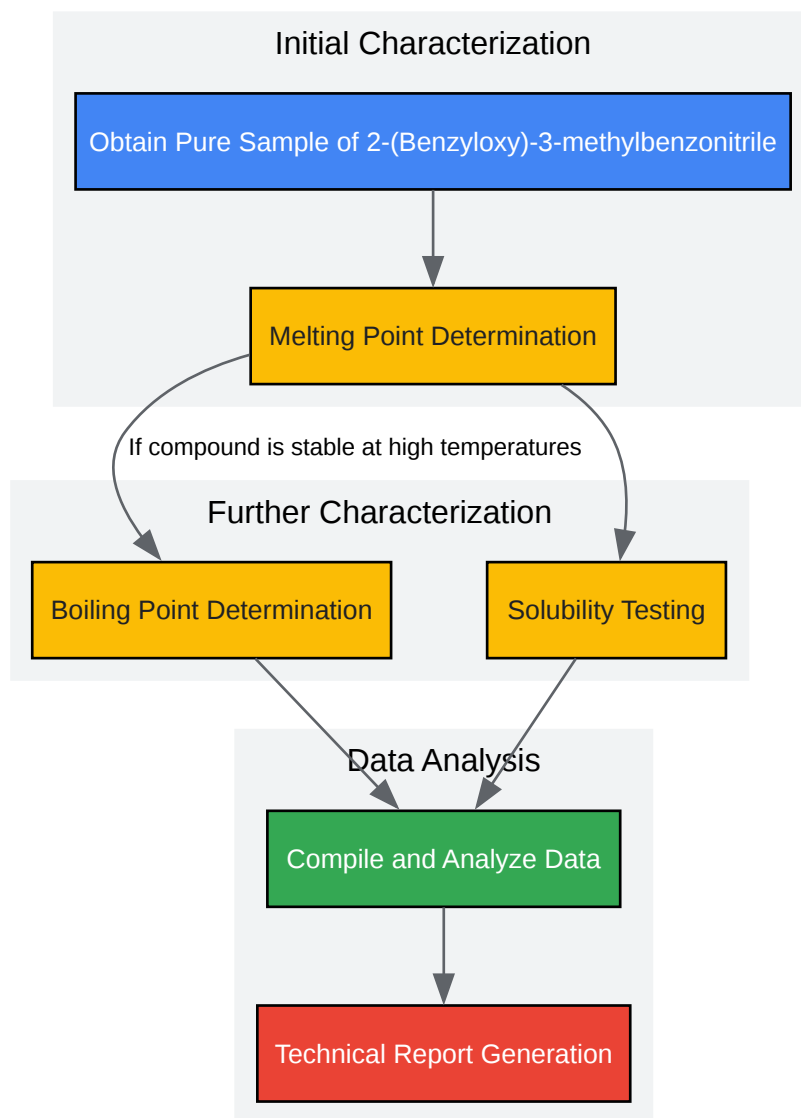
- Apparatus:
 - Small test tubes
 - Vortex mixer (optional)
 - Graduated cylinders or pipettes
- Solvents for Testing:
 - Water (H₂O)
 - 5% Sodium Hydroxide (NaOH) solution
 - 5% Sodium Bicarbonate (NaHCO₃) solution
 - 5% Hydrochloric Acid (HCl) solution
 - Organic solvents of varying polarity (e.g., hexane, diethyl ether, ethanol)
- Procedure:
 - Approximately 25 mg of the solid sample is placed in a test tube.[\[11\]](#)
 - 0.75 mL of the solvent is added in portions.[\[11\]](#)

- The mixture is agitated vigorously for 1-2 minutes.[\[14\]](#)
- The sample is observed for dissolution. A substance is generally considered soluble if it dissolves completely.
- The solubility tests should be performed in a logical sequence, as illustrated in the workflow diagram below. For example, if a compound is insoluble in water, its solubility in acidic and basic solutions is then tested to identify potential acidic or basic functional groups.[\[13\]](#)[\[15\]](#)

Workflow for Physical Characterization

The following diagram illustrates the logical progression for the physical characterization of an unknown solid organic compound.

Workflow for Physical Characterization of a Solid Organic Compound



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Caption: A logical workflow for the physical characterization of a solid organic compound.

Safety and Handling

Substituted benzonitriles, like benzonitrile itself, should be handled with care. While specific toxicity data for **2-(Benzyloxy)-3-methylbenzonitrile** is unavailable, general precautions for this class of compounds should be followed. Benzonitrile is harmful if swallowed or in contact with skin.[16]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., Butyl Rubber or Polyvinyl Alcohol). [17][18]
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors.[19]
- Handling: Avoid contact with skin and eyes. Do not breathe in dust.[18] In case of skin contact, wash the affected area immediately with soap and water.[17]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.[16]
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations.

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References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. flinnsci.com [flinnsci.com]
- 4. scribd.com [scribd.com]
- 5. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. westlab.com [westlab.com]

- 8. etcnmachining.com [etcnmachining.com]
- 9. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. scribd.com [scribd.com]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. chem.ucalgary.ca [chem.ucalgary.ca]
- 16. lobachemie.com [lobachemie.com]
- 17. nj.gov [nj.gov]
- 18. cdhfinechemical.com [cdhfinechemical.com]
- 19. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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